

Technical Guide: Synthesis of 3-Cyclopropoxy-2-iodo-4-nitropyridine

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Compound of Interest

Compound Name: 3-Cyclopropoxy-2-iodo-4-nitropyridine

Cat. No.: B14827929

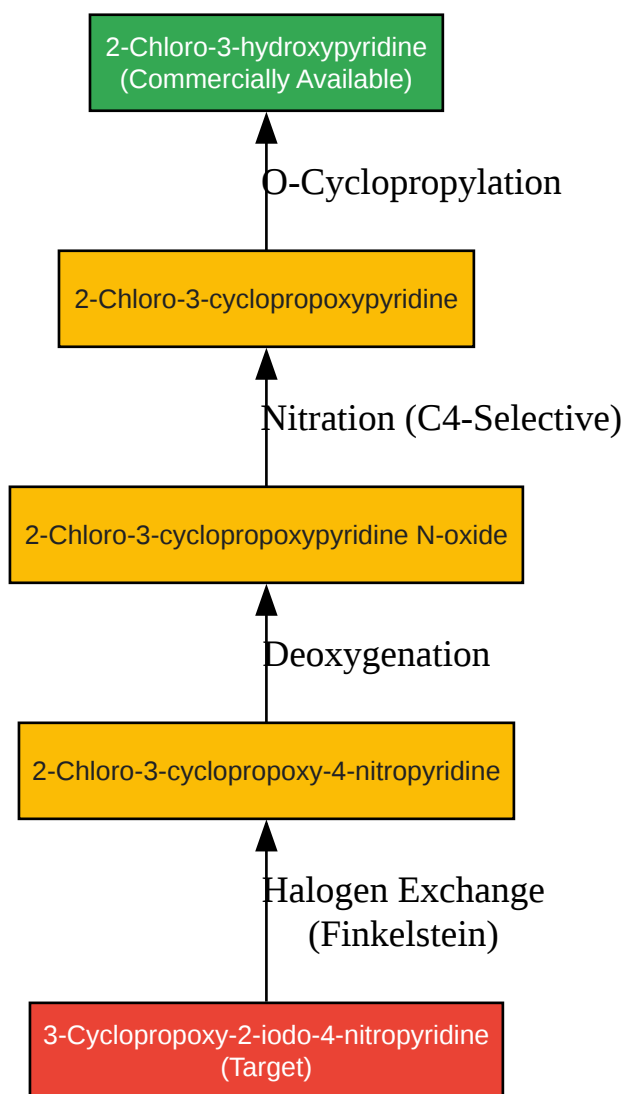
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Executive Summary

- Target Molecule: **3-Cyclopropoxy-2-iodo-4-nitropyridine**^[1]
- CAS Registry Number: 1243448-92-1^[1]
- Molecular Formula:
- Key Challenges:
 - O-Cyclopropylation: Direct alkylation with cyclopropyl halides is kinetically hindered.
 - Regiocontrol: Direct nitration of 3-alkoxy pyridines typically favors the C2 or C6 positions. Accessing the C4-nitro congener requires N-oxide direction.^[2]
 - Halogen Integrity: Preserving the C2-iodo functionality during harsh nitration conditions.

Retrosynthetic Analysis

The most robust pathway disconnects the molecule to 2-chloro-3-hydroxypyridine. The iodine is introduced in the final stage via Finkelstein exchange to avoid de-iodination during nitration. The 4-nitro group is installed via N-oxide chemistry to override the natural C6-directing effect of the alkoxy group.



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Figure 1: Retrosynthetic strategy leveraging N-oxide directing effects for C4-nitration.

Detailed Synthetic Protocol

Phase 1: O-Cyclopropylation of 2-Chloro-3-hydroxypyridine

Objective: Install the cyclopropyl ether linkage. Rationale: Cyclopropyl bromide is unreactive in standard

reactions due to ring strain and steric hindrance. The reaction requires high temperature and a polar aprotic solvent.

Reagents & Conditions:

- Substrate: 2-Chloro-3-hydroxypyridine (1.0 eq)
- Alkylating Agent: Bromocyclopropane (2.0 - 3.0 eq)
- Base: Cesium Carbonate (
, 2.0 eq)
- Additive: Potassium Iodide (KI, 0.1 eq) - Essential for in-situ formation of iodocyclopropane.
- Solvent: DMSO or DMF (Anhydrous)
- Temp/Time: 100–110 °C for 16–24 hours.

Protocol:

- Charge a pressure vessel with 2-chloro-3-hydroxypyridine,
, and KI in DMSO.
- Add Bromocyclopropane. Seal the vessel (BP of Bromocyclopropane is ~69°C; containment is necessary).
- Heat to 100°C with vigorous stirring.
- Workup: Cool to RT, dilute with water, and extract with Ethyl Acetate (EtOAc). Wash organic layer with brine to remove DMSO.
- Yield Expectation: 60–75%.

Phase 2: Oxidation and Regioselective Nitration

Objective: Install the nitro group at the C4 position. Rationale: The 3-alkoxy group directs electrophiles to C2 (blocked) or C6 (para). To force nitration at C4, we convert the pyridine to its N-oxide, which activates C4 towards nucleophilic attack but also directs electrophilic nitration to C4 via the N-methoxypyridinium intermediate mechanism.

Step 2A: N-Oxidation

- Reagents: m-CPBA (1.2 eq) in DCM or /Urea-TFAA.
- Conditions: 0°C to RT, 4 hours.
- Product: 2-Chloro-3-cyclopropoxypyridine N-oxide.

Step 2B: Nitration

- Reagents: Fuming / Conc.
- Conditions: Heat to 60–80°C. Monitor carefully (exothermic).
- Mechanism: The N-oxide oxygen is protonated/nitrated, and the nitro group migrates or attacks the C4 position (para to the N-oxide).
- Product: 2-Chloro-3-cyclopropoxy-4-nitropyridine N-oxide.

Phase 3: Deoxygenation and Halogen Exchange

Objective: Remove the N-oxide and convert the 2-chloro group to the final 2-iodo group.

Step 3A: Deoxygenation

- Reagents: (2.0 eq) in

or Fe powder/Acetic Acid (mild).

- Note:

is preferred to avoid reducing the nitro group (which Fe/AcOH might do).

- Conditions: Reflux, 2 hours.
- Product: 2-Chloro-3-cyclopropoxy-4-nitropyridine.

Step 3B: Finkelstein Reaction (Cl

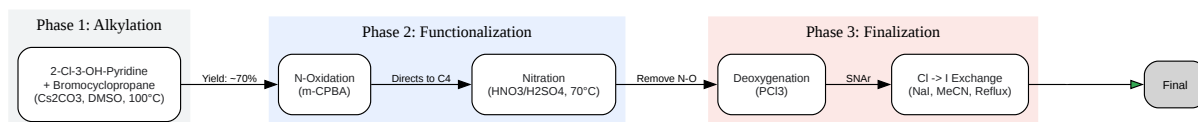
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- Reagents: Sodium Iodide (NaI, 5.0 eq), Acetyl Chloride (1.0 eq) or HI (57%).
- Solvent: Acetonitrile (MeCN) or 2-Butanone.
- Conditions: Reflux (80°C).
- Mechanism: The 4-nitro group strongly activates the 2-chloro position for Nucleophilic Aromatic Substitution (S_NAr).
- Purification: Silica gel chromatography (Hexane/EtOAc).

Critical Process Parameters (CPPs) & Data

Parameter	Specification	Scientific Rationale
Reaction Temp (Phase 1)	100°C ± 5°C	Activation energy for cyclopropyl is high. Below 90°C, reaction stalls.
Stoichiometry (Phase 1)	Bromocyclopropane > 2.0 eq	Compensates for volatility and hydrolysis of the alkyl halide.
Nitration Temp (Phase 2)	< 85°C	Prevent thermal runaway of the nitro-pyridine species.
Water Content (Phase 3)	< 0.1% (Anhydrous)	Water inhibits the Finkelstein reaction and hydrolyzes .

Workflow Visualization



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Figure 2: Step-by-step reaction workflow with critical reagents.

Analytical Validation

To confirm the identity of **3-Cyclopropoxy-2-iodo-4-nitropyridine**, the following analytical signatures must be verified:

- ¹H NMR (DMSO-d₆, 400 MHz):

- ~8.2 ppm (d, 1H, C6-H) – Doublet due to coupling with C5.
- ~7.8 ppm (d, 1H, C5-H).
- ~4.1 ppm (m, 1H, Cyclopropyl CH-O).
- ~0.8–0.9 ppm (m, 4H, Cyclopropyl).
- Mass Spectrometry (ESI+):
 - Expected (approx).
 - Characteristic Iodine isotope pattern (no M+2 significant peak, unlike Cl/Br).

References

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Sources

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- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
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